

Application Notes and Protocols: ER-464195-01

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Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ER-464195-01 is a potent and orally active small molecule inhibitor of the interaction between Calreticulin (CRT) and integrin α subunits. By disrupting this interaction, **ER-464195-01** effectively suppresses the adhesiveness of leukocytes, such as T cells and neutrophils, which plays a crucial role in inflammatory responses. These characteristics make **ER-464195-01** a promising therapeutic candidate for inflammatory bowel disease (IBD) and other inflammatory conditions.

This document provides detailed application notes and protocols for the solubility and use of **ER-464195-01** in various experimental settings.

Physicochemical and Solubility Data

ER-464195-01 is available as a hydrochloride salt with the following properties:

Property	Value
Chemical Formula	C ₂₃ H ₃₉ ClN ₂
Molecular Weight	379.03 g/mol
IUPAC Name	1-propyl-4-(2-(3,3,5,5-tetramethylcyclohexyl)phenyl)piperazine hydrochloride
CAS Number	859218-37-4 (HCl salt)

Solubility in DMSO

The solubility of **ER-464195-01** in dimethyl sulfoxide (DMSO) has been determined to be 10 mM.

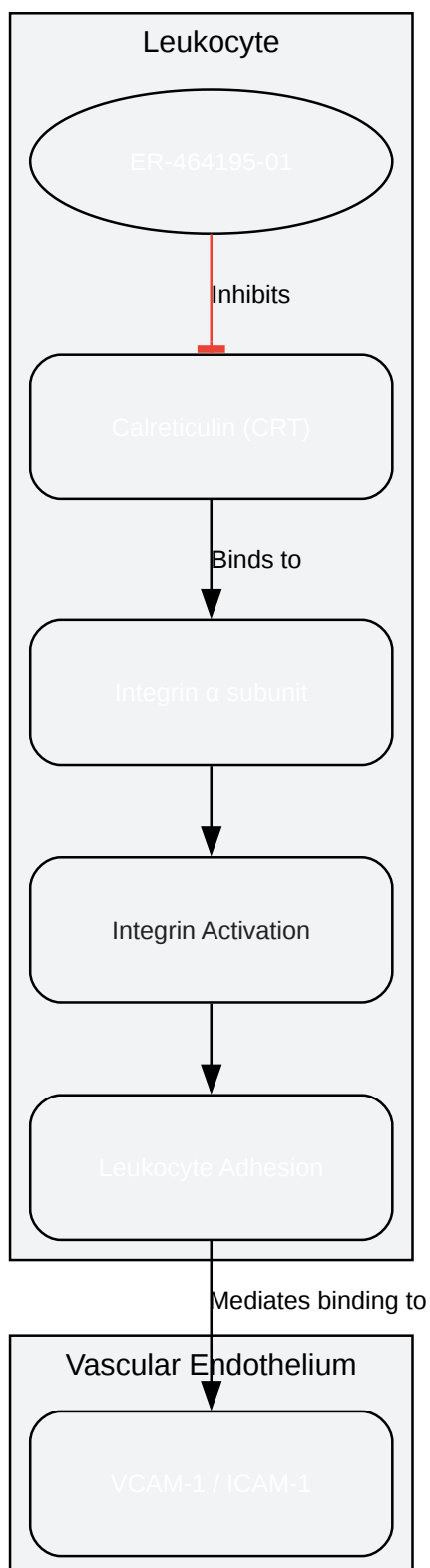
Solvent	Solubility
DMSO	10 mM

Biological Activity

ER-464195-01 functions by inhibiting the binding of Calreticulin (CRT) to the cytoplasmic tails of integrin α subunits (ITGAs). This interaction is a key step in the activation of integrins on the surface of leukocytes, which is necessary for their adhesion to the vascular endothelium and subsequent infiltration into inflamed tissues. By blocking this interaction, **ER-464195-01** reduces leukocyte adhesion and mitigates the inflammatory cascade.

Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **ER-464195-01**.



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Caption: Inhibition of Calreticulin-Integrin α interaction by **ER-464195-01**.

Experimental Protocols

Protocol 1: Preparation of ER-464195-01 Stock and Working Solutions in DMSO

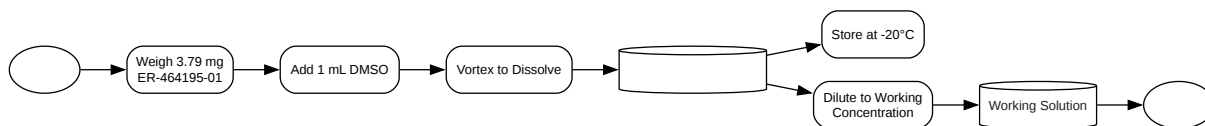
This protocol describes the preparation of a 10 mM stock solution of **ER-464195-01** in DMSO and its subsequent dilution to working concentrations.

Materials:

- **ER-464195-01** HCl (MW: 379.03 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Stock Solution Preparation (10 mM): a. Weigh out 3.79 mg of **ER-464195-01** HCl. b. Add 1 mL of anhydrous DMSO to the vial containing the compound. c. Vortex thoroughly until the compound is completely dissolved. d. Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Working Solution Preparation: a. Thaw an aliquot of the 10 mM stock solution at room temperature. b. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer for your experiment. For example, to prepare a 10 µM working solution in 1 mL of medium, add 1 µL of the 10 mM stock solution to 999 µL of medium. c. Mix well by gentle pipetting or vortexing. d. Use the working solution immediately.



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